

Personal protective equipment for handling 13-Hydroxy-oxacyclohexadecan-2-one

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Compound of Interest

Compound Name: 13-Hydroxy-oxacyclohexadecan-2-one

Cat. No.: B8797406

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Essential Safety and Handling Guide for 13-Hydroxy-oxacyclohexadecan-2-one

This document provides crucial safety and logistical information for the handling of **13-Hydroxy-oxacyclohexadecan-2-one** (also known as Oxacyclohexadecan-2-one, Cyclopentadecanolide, or Pentadecalactone; CAS No. 106-02-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

13-Hydroxy-oxacyclohexadecan-2-one is a white, crystalline solid.^[1] While it has low acute toxicity, it presents certain hazards that necessitate the use of appropriate personal protective equipment.^{[1][2]} It may cause skin and eye irritation, as well as respiratory tract irritation.^[1] Some evidence suggests it may cause an allergic skin reaction.^{[3][4]} It is also toxic to aquatic life with long-lasting effects.^{[3][4]}

Summary of Required Personal Protective Equipment

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US) approved
Skin Protection	Chemical-resistant gloves and impervious clothing	Follow manufacturer's specifications
Respiratory Protection	Generally not required with adequate ventilation. If dust is generated or irritation occurs, use a full-face respirator with an appropriate particulate filter (e.g., N95).	NIOSH (US) or EN 149 (EU) approved

Operational and Disposal Plans

Handling and Storage:

- Ensure the work area is well-ventilated.[\[2\]](#)
- Avoid the formation of dust.[\[4\]](#)
- Avoid breathing in dust, fumes, or vapors.[\[3\]](#)[\[4\]](#)
- Prevent contact with skin, eyes, and clothing.[\[5\]](#)
- Do not eat, drink, or smoke in handling areas.[\[2\]](#)
- Always wash hands thoroughly after handling.[\[2\]](#)
- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[2\]](#)[\[3\]](#)

Spill and Accidental Release Protocol:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)

- Protect: Wear the appropriate personal protective equipment as outlined above.[3]
- Contain: Prevent the spill from spreading and from entering drains or waterways.[3]
- Clean-up: For solid spills, mechanically recover the product by sweeping or shoveling.[2][3]
Place the collected material into a suitable, labeled, and closed container for disposal.[3]
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan:

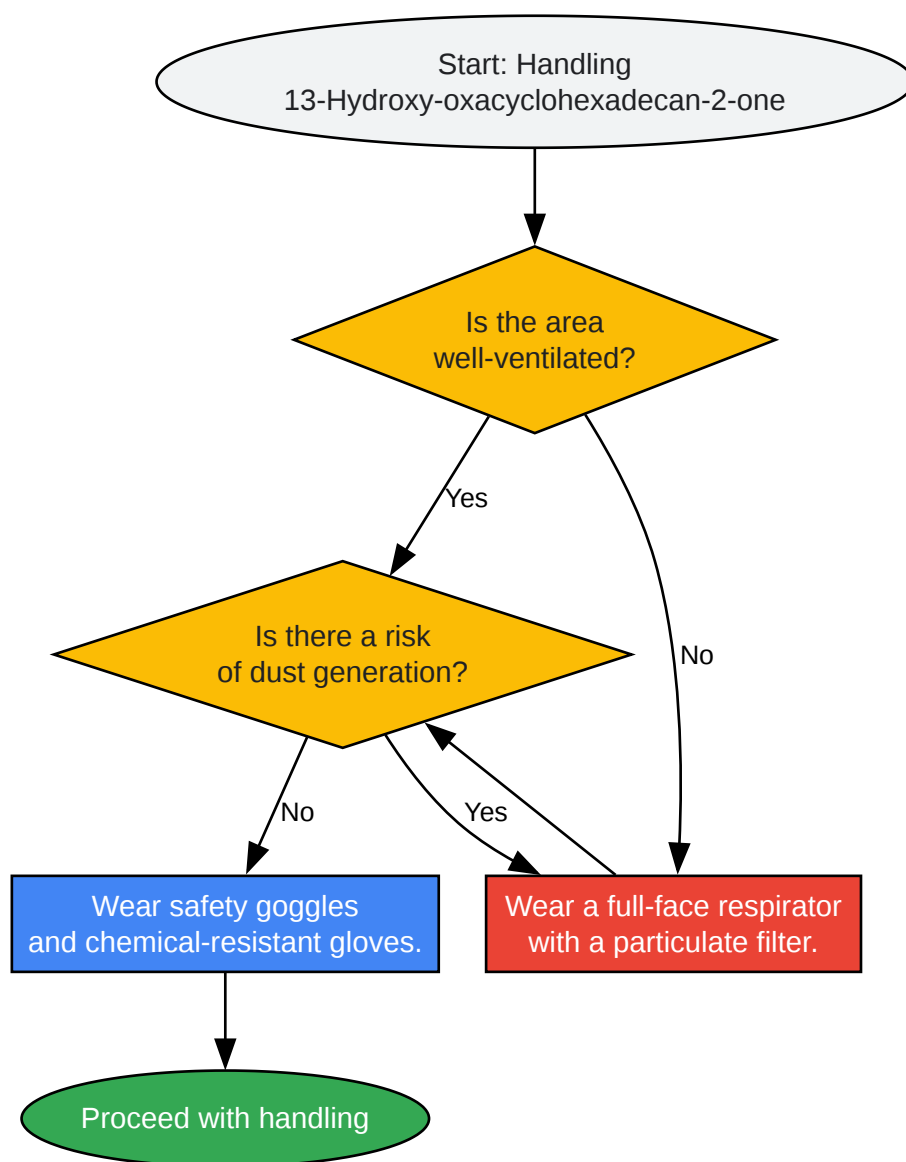
- Dispose of the chemical and its container at a licensed chemical destruction facility or through a licensed waste collector.[2][3][4][6]
- Do not dispose of this material in drains or sewers.[6]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[6]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[2][4]
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation or a rash develops, seek medical attention.[2][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention.[2][4]
Ingestion	Rinse the mouth with water and then drink plenty of water. Do not induce vomiting. Seek medical attention if symptoms occur.[3][4]

Experimental Workflow: Personal Protective Equipment Selection

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **13-Hydroxy-oxacyclohexadecan-2-one**.



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